

# 4-Chloro-2-methoxybenzyl alcohol proper disposal procedures

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## Compound of Interest

Compound Name: 4-Chloro-2-methoxybenzyl alcohol

CAS No.: 55685-75-1

Cat. No.: B3426949

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This guide outlines the critical disposal protocols for **4-Chloro-2-methoxybenzyl alcohol** (CAS: 55685-75-1).<sup>[1][2][3]</sup> It is designed for researchers and lab managers who require precise, actionable data without fluff.<sup>[1][3][4]</sup>

As a Senior Application Scientist, I emphasize that safe disposal is not just about compliance—it is about chemical hygiene and cost-efficiency. This compound is a halogenated organic; misclassification leads to significant surcharges in waste incineration and potential safety risks if mixed with incompatible oxidizers.<sup>[2][5]</sup>

## Chemical Profile & Hazard Identification

Before handling waste, you must validate the material's properties to select the correct waste stream.<sup>[1][3][4][6]</sup>

| Property       | Specification                                                          | Operational Implication                                                                              |
|----------------|------------------------------------------------------------------------|------------------------------------------------------------------------------------------------------|
| CAS Number     | 55685-75-1                                                             | Use for waste manifesting and inventory tracking.[1][2][3]                                           |
| Physical State | Crystalline Solid (Pale cream)                                         | Do not dispose of in sink drains.[2][5] Requires solid waste or solvent dissolution protocols.[2][5] |
| Melting Point  | 44-52 °C                                                               | Low melting point; store waste away from heat sources to prevent phase change/leaking.[2]            |
| GHS Hazards    | H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (Resp.[2][3][5][7] Irrit.) | PPE Mandatory: Nitrile gloves, safety goggles, and fume hood use are non-negotiable.[1][3][4]        |
| Reactivity     | Incompatible with Oxidizers, Acid Chlorides                            | Segregation Critical: Never mix with Nitric Acid or Peroxides in waste drums.[2][3]                  |

“

*Expert Insight: The presence of the chlorine atom at the para position and the methoxy group makes this benzyl alcohol susceptible to oxidation.[2] Mixing this waste with strong oxidizers (e.g., Chromic acid, Permanganates) can trigger exothermic reactions, evolving toxic chlorine gas or causing container pressurization.[1][3][4]*

## Pre-Disposal: Segregation & Compatibility

Proper segregation is the single most effective way to reduce disposal costs and risk.[2][5]

- Primary Stream: Halogenated Organic Waste.[2][5]

- Why? Waste contractors incinerate halogenated compounds at higher temperatures to prevent the formation of dioxins.[2][5] Mixing this with non-halogenated solvents (which are often used for fuel blending) forces the entire volume to be treated as expensive halogenated waste.[2][5]
- Prohibited Mixtures:
  - Do NOT mix with: Strong acids ( $\text{H}_2\text{SO}_4$ ,  $\text{HNO}_3$ ), strong bases ( $\text{NaOH}$ ), or oxidizers.[1][3][4]
  - Do NOT mix with: Aqueous waste streams (unless the compound is already dissolved in a water-miscible solvent, though this increases disposal volume/cost).[1][2][3][4]

## Disposal Workflows

### Scenario A: Disposal of Pure Solid (Expired or Excess Stock)

Use this protocol for disposing of the solid compound directly from the original bottle or weighing boats.[1][2]

- Container Selection: Use a wide-mouth high-density polyethylene (HDPE) or glass jar.[2]
- Labeling: Affix a hazardous waste tag immediately.[2][5]
  - Constituents: "**4-Chloro-2-methoxybenzyl alcohol**, Solid." [1][2][3][4][8]
  - Hazard Checkbox: Toxic, Irritant.[1][3][4][5][7][9][10][11][12]
- Transfer: Transfer the solid using a chemically resistant spatula.[2][5] Do not generate dust. [2][5][11]
- Sealing: Ensure the lid has a chemically resistant liner (Teflon/PTFE preferred).[2][5]
- Storage: Place in the "Solid Hazardous Waste" satellite accumulation area.[2][5]

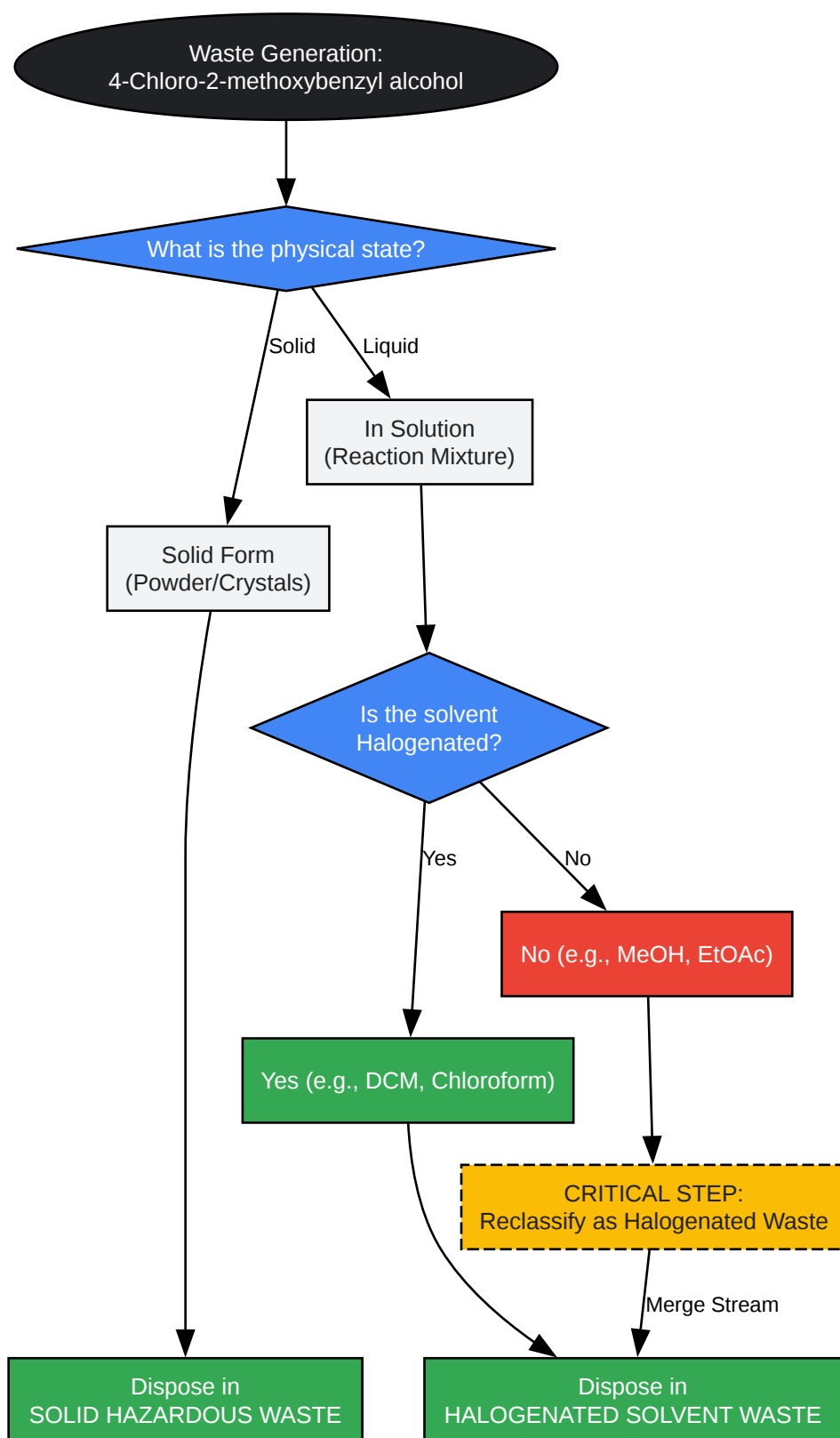
### Scenario B: Disposal of Reaction Mixtures (Solutions)

Use this protocol if the compound is dissolved in solvents like Dichloromethane (DCM), Ethyl Acetate, or Methanol.[1][3][4]

- Characterize the Solvent:
  - If solvent is Halogenated (e.g., DCM): Pour into the "Halogenated Solvent Waste" carboy. [\[3\]](#)[\[4\]](#)
  - If solvent is Non-Halogenated (e.g., Methanol): STOP. You must now treat the entire mixture as Halogenated Waste because of the solute (**4-Chloro-2-methoxybenzyl alcohol**).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Transfer: Pour into the dedicated Halogenated Waste carboy (typically 20L HDPE).
- Log It: Record the approximate concentration of the alcohol on the waste log. This is vital for the disposal facility to determine BTU values and chlorine content.[\[2\]](#)[\[5\]](#)

## Decision Logic & Workflow Visualization

The following diagram illustrates the decision-making process for disposing of **4-Chloro-2-methoxybenzyl alcohol** to ensure compliance and safety.



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Caption: Decision matrix for segregating **4-Chloro-2-methoxybenzyl alcohol** waste streams. Note the critical reclassification step for non-halogenated solvents.

## Emergency Procedures: Spill Cleanup

In the event of a benchtop spill, immediate action prevents contamination spread.<sup>[1][3][4]</sup>

- Evacuate & Ventilate: If the spill is >50g or outside a hood, alert personnel and ventilate the area.<sup>[2][5]</sup>
- PPE Upgrade: Wear double nitrile gloves, lab coat, and safety goggles.<sup>[2][3][4]</sup>
- Containment:
  - Solid Spill: Do not sweep dry dust (inhalation risk).<sup>[2][5]</sup> Cover with a damp paper towel or use a HEPA vacuum designated for chemicals.<sup>[2][5]</sup>
  - Liquid Spill: Surround with absorbent pads or vermiculite.<sup>[2][5]</sup>
- Decontamination: Clean the surface with soap and water.<sup>[2][5][9]</sup>
- Disposal: Place all cleanup materials (pads, gloves, towels) into a clear plastic bag, seal it, label it "Debris contaminated with **4-Chloro-2-methoxybenzyl alcohol**," and place it in the Solid Hazardous Waste bin.<sup>[1][3][4]</sup>

## Regulatory Framework (US Focus)

- RCRA Status: This compound is not explicitly P-listed or U-listed by the EPA <sup>[1].</sup><sup>[2]</sup> However, it is a characteristic hazardous waste if it exhibits toxicity or if the generator determines it presents a hazard.<sup>[2][3][4]</sup>
- Waste Code Assignment:
  - If pure: Often classified as Non-Regulated Hazardous Waste by federal standards but regulated by state/local/institutional policy.<sup>[2][5]</sup>
  - If mixed with spent halogenated solvents (e.g., Methylene Chloride): Assign code F002 (Spent Halogenated Solvents) <sup>[2].</sup><sup>[1][3]</sup>

- Drain Disposal: Strictly Prohibited. The compound is toxic to aquatic life and difficult to remove in municipal water treatment.[2][5]

## References

- Environmental Protection Agency (EPA). List of Hazardous Waste Codes (40 CFR Part 261). [2][5] Available at: [\[Link\]](#)[1][2]
- PubChem. **4-Chloro-2-methoxybenzyl alcohol** (Compound Summary). National Library of Medicine.[2][5] Available at: [\[Link\]](#)[1]

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